

Application Notes and Protocols: Determination of ACHN-975 TFA Minimum Inhibitory Concentration

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ACHN-975 TFA	
Cat. No.:	B3047518	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

ACHN-975 is a potent and selective inhibitor of UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC), an essential enzyme in the lipid A biosynthetic pathway of Gram-negative bacteria. [1][2][3] Lipid A is a critical component of the lipopolysaccharide (LPS) that forms the outer leaflet of the outer membrane of most Gram-negative bacteria. By inhibiting LpxC, ACHN-975 disrupts the integrity of the bacterial outer membrane, leading to bactericidal activity. [2][3] This application note provides a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **ACHN-975 TFA** against various Gram-negative bacterial strains using the broth microdilution method as recommended by the Clinical and Laboratory Standards Institute (CLSI).

Data Presentation

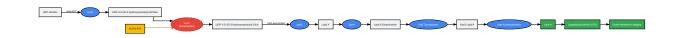
The antibacterial activity of ACHN-975 has been evaluated against a broad range of Gramnegative pathogens, including multidrug-resistant isolates. The following table summarizes the MIC50 and MIC90 values for ACHN-975 against selected organisms.



Bacterial Species	Number of Isolates	MIC50 (μg/mL)	MIC90 (μg/mL)	Reference
Enterobacteriace ae	197	0.5	2	
Pseudomonas aeruginosa	30	0.25	2	
Wild-Type P. aeruginosa	11	-	≤0.25	
Carbapenem- Resistant P. aeruginosa	10	0.5	1	
Escherichia coli	-	-	≤4	_
Klebsiella pneumoniae	-	-	≤4	-
Yersinia enterocolitica	-	-	≤4	_

Signaling Pathway and Mechanism of Action

ACHN-975 targets the LpxC enzyme, which is a crucial component of the lipid A biosynthesis pathway in Gram-negative bacteria. The inhibition of LpxC blocks the production of lipid A, a key component of the bacterial outer membrane, leading to cell death.



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Caption: Mechanism of action of ACHN-975.



Experimental Protocols

Determining the Minimum Inhibitory Concentration (MIC) of **ACHN-975 TFA** by Broth Microdilution

This protocol is based on the CLSI guidelines for broth microdilution susceptibility testing.

Materials:

- ACHN-975 TFA
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial strains for testing (e.g., E. coli ATCC 25922, P. aeruginosa ATCC 27853 as quality control strains)
- · Sterile petri dishes
- Spectrophotometer
- Incubator (37°C)
- Multipipettor
- Sterile pipette tips
- Solvent for **ACHN-975 TFA** (e.g., DMSO, sterile water)

Procedure:

- Preparation of ACHN-975 TFA Stock Solution:
 - \circ Prepare a stock solution of **ACHN-975 TFA** at a concentration of at least 1000 μ g/mL or 10 times the highest concentration to be tested.
 - The solvent used should be appropriate for ACHN-975 TFA and should not affect bacterial growth at the final concentration used in the assay.



- Sterilize the stock solution by membrane filtration if necessary.
- · Preparation of Bacterial Inoculum:
 - From a fresh agar plate (18-24 hours growth), select 3-5 colonies of the test bacterium.
 - Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately 1-2 x 10⁸ CFU/mL.
 - Dilute this standardized suspension in CAMHB to achieve a final inoculum density of approximately 5 x 10⁵ CFU/mL in each well of the microtiter plate.
- Preparation of Microtiter Plates:
 - Dispense 100 μL of CAMHB into all wells of a 96-well microtiter plate.
 - Add 100 μL of the 2x final concentration of ACHN-975 TFA stock solution to the first column of wells.
 - \circ Perform serial two-fold dilutions by transferring 100 μ L from the first column to the second, mixing well, and repeating this process across the plate to the tenth column. Discard 100 μ L from the tenth column.
 - Column 11 will serve as a positive control (bacterial growth without inhibitor) and column
 12 as a negative control (broth sterility).

Inoculation:

 \circ Add 100 μ L of the prepared bacterial inoculum to each well from column 1 to 11. This will bring the final volume in each well to 200 μ L and dilute the drug concentration to the final desired range. The final bacterial concentration will be approximately 5 x 10^5 CFU/mL.

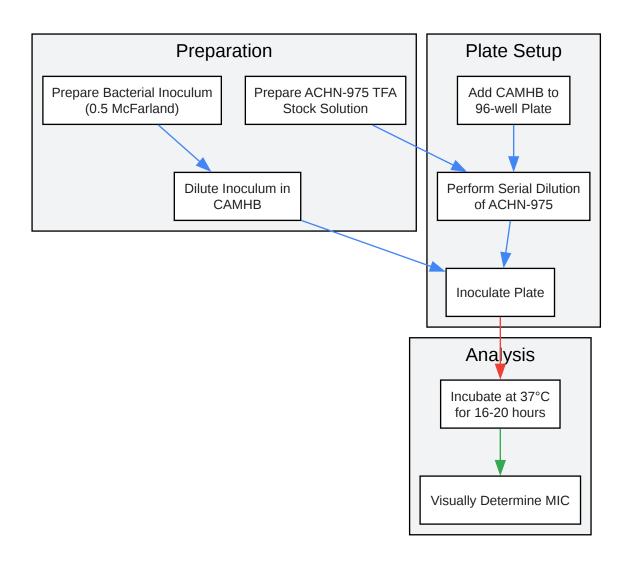
Incubation:

- Cover the microtiter plate and incubate at 37°C for 16-20 hours in ambient air.
- Determination of MIC:



- Following incubation, visually inspect the wells for bacterial growth (turbidity).
- The MIC is defined as the lowest concentration of ACHN-975 TFA that completely inhibits visible growth of the organism.

Experimental Workflow Diagram:



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Caption: Workflow for MIC determination.

Quality Control:

• Include a growth control well (no drug) and a sterility control well (no bacteria).



Test quality control strains such as E. coli ATCC 25922 and P. aeruginosa ATCC 27853 in
each run to ensure the validity of the results. The resulting MIC values for these strains
should fall within the expected ranges as defined by CLSI.

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- To cite this document: BenchChem. [Application Notes and Protocols: Determination of ACHN-975 TFA Minimum Inhibitory Concentration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3047518#determining-achn-975-tfa-minimum-inhibitory-concentration]

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